

vapor pressure of hexafluoropropylene oxide at different temperatures

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Compound of Interest

Compound Name: Hexafluoropropylene oxide

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Vapor Pressure of Hexafluoropropylene Oxide: A Technical Guide

This in-depth technical guide provides a comprehensive overview of the vapor pressure of **hexafluoropropylene oxide** (HFPO) at various temperatures. The information is tailored for researchers, scientists, and drug development professionals, presenting key quantitative data in a structured format, detailing experimental methodologies, and illustrating relevant chemical pathways.

Quantitative Vapor Pressure Data

Hexafluoropropylene oxide (HFPO) is a colorless, odorless gas shipped as a liquefied gas under its own vapor pressure.[1][2] Understanding its vapor pressure is critical for safe handling, storage, and for various industrial applications, including its use as a monomer for fluoropolymers like Krytox™.[3][4]

The vapor pressure of pure HFPO has been experimentally determined across a range of temperatures. The data presented below is crucial for modeling and process design.



Temperature (K)	Temperature (°C)	Vapor Pressure (MPa)	Vapor Pressure (psia)
231.39	-41.76	0.043	6.24
241.03	-32.12	0.075	10.88
250.77	-22.38	0.124	17.98
260.15	-13.00	0.191	27.70
273.14	-0.01	0.323	46.85
283.15	10.00	0.467	67.73
298.15	25.00	0.681	98.77
313.15	40.00	1.039	150.70
328.15	55.00	1.518	220.17
343.15	70.00	2.148	311.54
358.15	85.00	2.896	419.99
359.20	86.05	2.930	424.96

Note: The data in this table is sourced from experimental measurements by Dicko et al. (2011) [5][6]. Additional sources report vapor pressures of 680.85 kPa (0.681 MPa) at 25°C[7] and 660 kPa (0.66 MPa) at 25°C[4].

The critical temperature (TC) and critical pressure (PC) for HFPO have been determined to be $359.3 \pm 0.1 \text{ K}$ and $2.930 \pm 0.001 \text{ MPa}$, respectively.[5][6]

Experimental Protocol for Vapor Pressure Measurement

The determination of the vapor pressure of pure **hexafluoropropylene oxide**, as detailed in the cited literature, was conducted using a static method.[5][6]

Apparatus and Procedure:



A static apparatus is utilized for the measurement of pure component vapor pressures. The core of the setup consists of a thermostatically controlled equilibrium cell where the sample is introduced.

- Sample Preparation: The HFPO sample, with a certified purity greater than 99.99% volume fraction, is first degassed to remove any dissolved air or other non-condensable impurities. This is typically achieved by a series of freeze-pump-thaw cycles.
- Temperature Control: The equilibrium cell is placed in a regulated bath to maintain a constant and uniform temperature. The temperature is measured with a high-precision thermometer.
- Pressure Measurement: The pressure inside the cell is measured using a pressure transducer calibrated against a primary standard. The system is allowed to reach thermal and phase equilibrium at each set temperature, at which point the vapor pressure reading is recorded.
- Data Acquisition: A data acquisition unit is connected to the temperature and pressure sensors to log the measurements.

Experimental Uncertainties:

The reported experimental uncertainties for the vapor pressure measurements are:

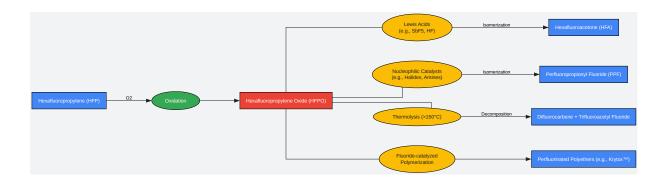
Temperature: ±0.02 K[5][6]

Pressure: ±0.0005 MPa[5][6]

Chemical Pathways of Hexafluoropropylene Oxide

Hexafluoropropylene oxide is a key intermediate in the synthesis of various fluorinated compounds.[3] Its reactivity is centered around the strained epoxide ring. The following diagram illustrates the synthesis of HFPO and its principal reactions.





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Synthesis and primary reactions of **Hexafluoropropylene Oxide** (HFPO).

The diagram above outlines the formation of HFPO from the oxidation of hexafluoropropylene (HFP).[3] Once formed, HFPO can undergo several important transformations. In the presence of Lewis acids, it can isomerize to hexafluoroacetone (HFA), a reaction that can be a concern during storage.[3][4] Nucleophilic catalysts can also promote isomerization, but to perfluoropropionyl fluoride (PPF).[3] Furthermore, under fluoride catalysis, HFPO undergoes ring-opening polymerization to form perfluorinated polyethers, such as the commercially significant Krytox™ lubricants.[4] At elevated temperatures, HFPO can decompose into difluorocarbene and trifluoroacetyl fluoride.[4]

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